

# Safety and handling precautions for 1-(Methylsulfonyl)piperidin-4-amine hydrochloride

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## Compound of Interest

**Compound Name:** 1-(Methylsulfonyl)piperidin-4-amine hydrochloride

**Cat. No.:** B1369079

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An In-depth Technical Guide to the Safe Handling of **1-(Methylsulfonyl)piperidin-4-amine hydrochloride**

This guide provides comprehensive safety and handling protocols for **1-(Methylsulfonyl)piperidin-4-amine hydrochloride** (CAS No: 651057-01-1). It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting. The information herein is synthesized from authoritative safety data sheets and established laboratory safety principles to ensure a self-validating system of protocols grounded in scientific integrity.

## Compound Identification and Physicochemical Properties

**1-(Methylsulfonyl)piperidin-4-amine hydrochloride** is a chemical intermediate often used in organic synthesis and drug discovery.<sup>[1][2]</sup> Its structure, featuring a piperidine ring, a methylsulfonyl group, and an amine hydrochloride salt, dictates its reactivity and safety considerations.<sup>[2]</sup>

Table 1: Physicochemical and Identification Data

Property	Value	Source(s)
IUPAC Name	1-(methylsulfonyl)piperidin-4-amine;hydrochloride	[2]
CAS Number	651057-01-1	[1][2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>15</sub> ClN <sub>2</sub> O <sub>2</sub> S	[2][3][4]
Molecular Weight	214.71 g/mol	[2]
Appearance	Solid	[1]
Solubility	Readily soluble in water	[1]
Storage	Room temperature, in a dry, sealed container	[1][5]

## Hazard Identification and Risk Assessment

This compound is classified as hazardous.[5][6] The primary risks are associated with its irritant properties and potential harm upon exposure. The hydrochloride salt form can contribute to its irritant nature, while the piperidine and amine functionalities necessitate careful handling to avoid systemic exposure.

### GHS Hazard Classification Summary:

- Acute Toxicity (Oral, Dermal, Inhalation): Category 4. Harmful if swallowed, in contact with skin, or if inhaled.[5]
- Skin Corrosion/Irritation: Category 2. Causes skin irritation.[5][7][8][9]
- Serious Eye Damage/Eye Irritation: Category 2A. Causes serious eye irritation.[5][7][8][9]
- Specific Target Organ Toxicity (Single Exposure): Category 3. May cause respiratory irritation.[5][8][9]

### Causality of Hazards:

- Irritation: The amine hydrochloride nature of the molecule makes it mildly acidic, contributing to its irritant effects on skin, eyes, and mucous membranes.[10] The piperidine moiety itself can be corrosive.[11]
- Respiratory Effects: As a fine solid, the compound can easily form dust.[5] Inhalation of this dust can lead to irritation of the respiratory tract.[5][10]
- Systemic Toxicity: While specific toxicological properties have not been fully investigated, the potential for harm if swallowed, inhaled, or absorbed through the skin is recognized, a common precaution for amine-containing research chemicals.[5][6]

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls and supplemented by appropriate PPE, is mandatory.

### Engineering Controls

- Ventilation: All handling of solid **1-(Methylsulfonyl)piperidin-4-amine hydrochloride** should be performed in a certified chemical fume hood to minimize inhalation exposure.[5][7][12] This is particularly critical when weighing or transferring the powder, as these actions are most likely to generate airborne dust.[13]
- Safety Stations: An operational eyewash station and safety shower must be readily accessible in the immediate vicinity of the handling area.[6][7]

### Personal Protective Equipment (PPE)

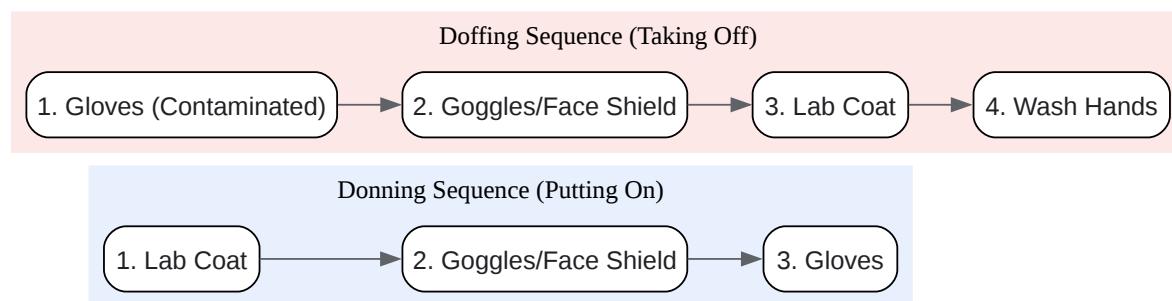
The selection of PPE is critical to prevent dermal, ocular, and respiratory exposure.

- Eye and Face Protection: Chemical safety goggles are required at a minimum.[8][12] Given the risk of serious eye irritation, it is highly recommended to use a full face shield in addition to goggles, especially during procedures with a higher risk of splashing or dust generation.[5][7][14]
- Skin Protection:

- Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn.[7][14] Gloves must be inspected for integrity before each use and removed using the proper technique to avoid contaminating the skin.[5][7] Contaminated gloves must be disposed of as hazardous waste.[5]
- Lab Coat: A full-sleeved lab coat must be worn and kept fastened to protect against skin contact.[12]
- Respiratory Protection: When engineering controls are not sufficient, a NIOSH-approved respirator may be necessary.[8] However, for standard laboratory-scale operations, a chemical fume hood is the preferred control.[12]

## Workflow Diagram: PPE Donning and Doffing

The following diagram outlines the mandatory sequence for putting on and taking off PPE to minimize cross-contamination.



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Caption: PPE Donning and Doffing Sequence.

## Safe Handling and Storage Protocols

Adherence to strict protocols during handling and storage is essential to maintain a safe laboratory environment.

## Handling Protocol

- Preparation: Before handling, review this guide and the manufacturer's Safety Data Sheet (SDS).[\[12\]](#) Ensure the fume hood is operational and the work area is clear of clutter.
- PPE: Don the appropriate PPE as outlined in Section 3.2.
- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood or a ventilated balance enclosure to contain dust.[\[13\]](#) Use a spatula for transfers and avoid creating dust clouds.[\[5\]](#)
- Dissolution: When dissolving, add the solid to the solvent slowly. The compound is readily soluble in water.[\[1\]](#)
- Post-Handling: After handling, decontaminate all surfaces and equipment.[\[13\]](#) Properly dispose of contaminated consumables.
- Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[\[5\]](#)[\[7\]](#)[\[8\]](#) Do not eat, drink, or smoke in the laboratory.[\[15\]](#)

## Storage Protocol

- Conditions: Store the compound in a tightly closed container in a dry, well-ventilated area at room temperature.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Incompatibilities: Keep away from strong oxidizing agents, acids, and bases.[\[6\]](#)[\[16\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name and associated hazards.

## Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

## First Aid Measures

- General Advice: Move the affected person out of the dangerous area. Show the Safety Data Sheet to the attending physician.[\[5\]](#)

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[5][8][17]
- Skin Contact: Immediately remove contaminated clothing.[8] Wash the affected area with plenty of soap and water for at least 15 minutes.[5][7] Seek medical attention if irritation occurs or persists.[7]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[5][7][8] Remove contact lenses if present and easy to do so.[5] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[5] Rinse the mouth with water and seek immediate medical attention.[5][8]

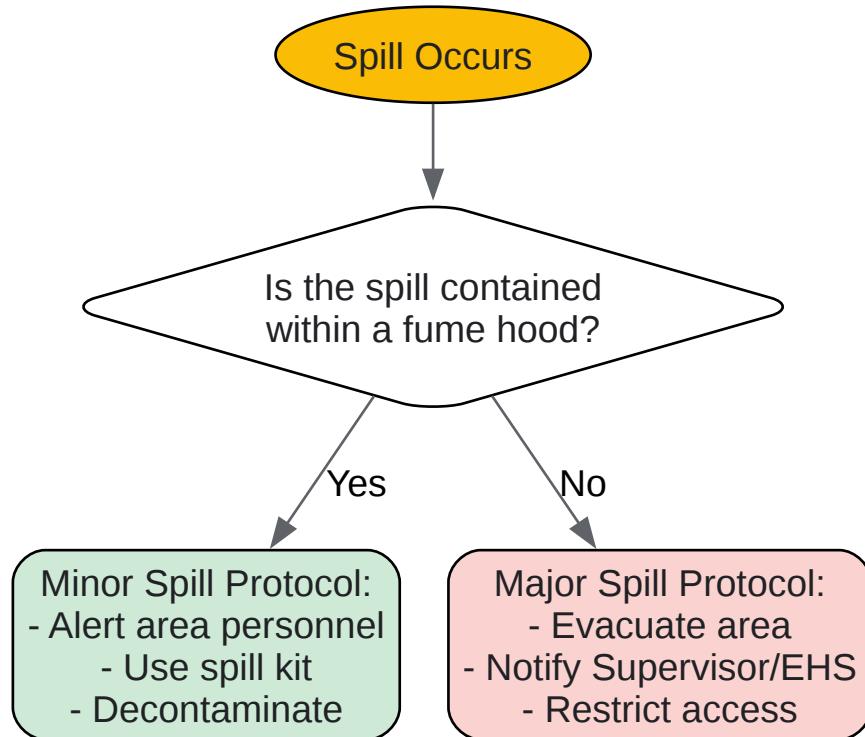
## Spill Response Protocol

The response to a spill depends on its size and location.

- Minor Spill (in a fume hood):
  - Alert others in the immediate area.
  - Wearing appropriate PPE, gently cover the spill with an inert absorbent material (e.g., vermiculite, sand).
  - Do not use dry brushing, which can create dust.[18]
  - Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[5][19]
  - Decontaminate the spill area with soap and water.[20]
- Major Spill (outside a fume hood or >1 liter):
  - Evacuate all personnel from the immediate area and close the doors.[20][21]
  - Alert your supervisor and institutional safety office immediately.[19]

- Prevent entry into the contaminated area.
- Allow only trained emergency response personnel to conduct the cleanup.[19]

## Decision Tree: Chemical Spill Response



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Caption: Decision-making workflow for spill response.

## Waste Disposal

All waste containing **1-(Methylsulfonyl)piperidin-4-amine hydrochloride**, including contaminated consumables and spill cleanup materials, must be disposed of as hazardous chemical waste.[5] Place materials in a sealed, clearly labeled container. Follow all local, state, and federal regulations for hazardous waste disposal. Do not allow the product to enter drains. [5][7]

## Conclusion

**1-(Methylsulfonyl)piperidin-4-amine hydrochloride** is a valuable research chemical that can be handled safely by adhering to the protocols outlined in this guide. A thorough understanding of its hazards, the consistent use of engineering controls and PPE, and preparedness for emergencies are the cornerstones of a safe laboratory environment. Always prioritize safety and consult your institution's environmental health and safety department for any specific questions.

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